

2-Hydroxybutyl methacrylate CAS number and molecular weight

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Compound of Interest

Compound Name: **2-Hydroxybutyl methacrylate**

Cat. No.: **B079437**

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An In-Depth Technical Guide to 2-Hydroxybutyl methacrylate

This technical guide provides essential information regarding **2-Hydroxybutyl methacrylate**, focusing on its Chemical Abstracts Service (CAS) number and molecular weight. This information is critical for researchers, scientists, and drug development professionals for substance identification, inventory management, and experimental design.

Core Properties of 2-Hydroxybutyl methacrylate

2-Hydroxybutyl methacrylate is an ester of methacrylic acid.^[1] It is characterized by a bifunctional molecular architecture, containing both a methacryloyl group that can undergo free-radical polymerization and a hydroxyl group on the butyl chain that allows for other chemical reactions like esterification.^[1]

Quantitative Data

The fundamental physicochemical properties of **2-Hydroxybutyl methacrylate** are summarized in the table below for easy reference.

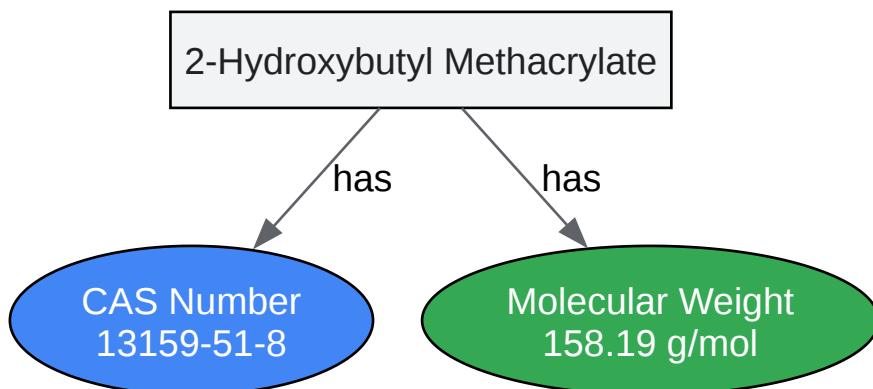
Property	Value	References
CAS Number	13159-51-8	[1] [2] [3] [4] [5]
Molecular Weight	158.19 g/mol	[1] [2] [5] [6]
Molecular Formula	C ₈ H ₁₄ O ₃	[1] [2] [3] [4]
IUPAC Name	2-hydroxybutyl 2-methylprop-2-enoate	[1] [3]
Density	1.008 g/cm ³	[3]
Boiling Point	237.4°C at 760 mmHg	[3]
Flash Point	94°C	[3]

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-Hydroxybutyl methacrylate** are not provided in the search results. However, the principal industrial route for its synthesis is the acid-catalyzed esterification of methacrylic acid with 1,2-butanediol.[\[2\]](#) This reaction is reversible, and the equilibrium is typically shifted towards the product by removing the water that is formed during the reaction.[\[2\]](#)

Visualization of Core Data

The following diagram illustrates the relationship between the compound and its key identifiers.



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Key identifiers for **2-Hydroxybutyl Methacrylate**.

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References

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